

Quantitative Structure-Activity Relationship of Long-Chain Alkylbenzenes: A Comparative Guide

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Compound of Interest

Compound Name: (3-Methyldecan-2-yl)benzene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the quantitative structure-activity relationships (QSAR) of long-chain alkylbenzenes (LABs), focusing on their aquatic toxicity and physicochemical properties. Experimental data is presented alongside information for alternative compound classes, namely alcohol ethoxylates and fatty acid methyl esters, to offer a broader context for research and development. Detailed experimental protocols for key toxicity and property assessments are also included.

Comparative Physicochemical and Toxicological Data

The following tables summarize key quantitative data for long-chain alkylbenzenes and their alternatives. The data illustrates the relationship between the alkyl chain length and properties such as hydrophobicity (log Kow) and aquatic toxicity.

Table 1: Physicochemical Properties of Long-Chain Alkylbenzenes

Compound	Alkyl Chain Length	Log K _{ow}	Water Solubility (mg/L)
Decylbenzene	C10	6.9 - 7.3	0.041
Undecylbenzene	C11	7.4 - 7.8	<1
Dodecylbenzene	C12	7.9 - 8.3	<1
Tridecylbenzene	C13	8.4 - 8.8	<1
Tetradecylbenzene	C14	8.9 - 9.3	<1

Table 2: Acute Aquatic Toxicity of Linear Alkylbenzene Sulfonates (LAS) to *Daphnia magna*

Data for LAS, the sulfonated derivatives of LABs, are often used as a proxy for LAB aquatic toxicity due to the extensive available data.

Compound (LAS Homologue)	Alkyl Chain Length	48h EC50 (mg/L)
C10 LAS	C10	27.6
C11 LAS	C11	21.2
C12 LAS	C12	5.9
C13 LAS	C13	2.6
C14 LAS	C14	0.68

Table 3: Comparative Data for Alternative Surfactants

Compound Class	Example	Alkyl Chain Length	Log K _{ow} (approx.)	48h EC50 Daphnia magna (mg/L)
Alcohol Ethoxylates	C12-15 Pareth-7	C12-15	4.5 - 5.5	0.1 - 1.0
Fatty Acid Methyl Esters	Methyl Oleate	C18 (unsaturated)	~7.4	>1000

Experimental Protocols

The following are summaries of the standardized OECD guidelines for key experiments cited in this guide.

Fish, Acute Toxicity Test (OECD 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

Methodology:

- Test Organisms: A suitable fish species (e.g., Rainbow Trout, Zebrafish) is selected.
- Exposure: Fish are exposed to a geometric series of at least five concentrations of the test substance in water. A control group is maintained in water without the test substance.
- Duration: The exposure period is 96 hours.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 value and its confidence limits are calculated using statistical methods such as probit analysis.

****2.2. Daphnia sp., Acute Immobilisation Test (OECD 202) ****

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours.

Methodology:

- **Test Organisms:** Young daphnids (less than 24 hours old) are used.
- **Exposure:** Daphnids are exposed to a range of concentrations of the test substance in a defined medium. A control group is also maintained.
- **Duration:** The test duration is 48 hours.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** The EC50 value at 48 hours is calculated using statistical methods.

Partition Coefficient (n-octanol/water): Shake Flask Method (OECD 107)

This method determines the octanol-water partition coefficient (K_{ow}), a measure of a substance's hydrophobicity.

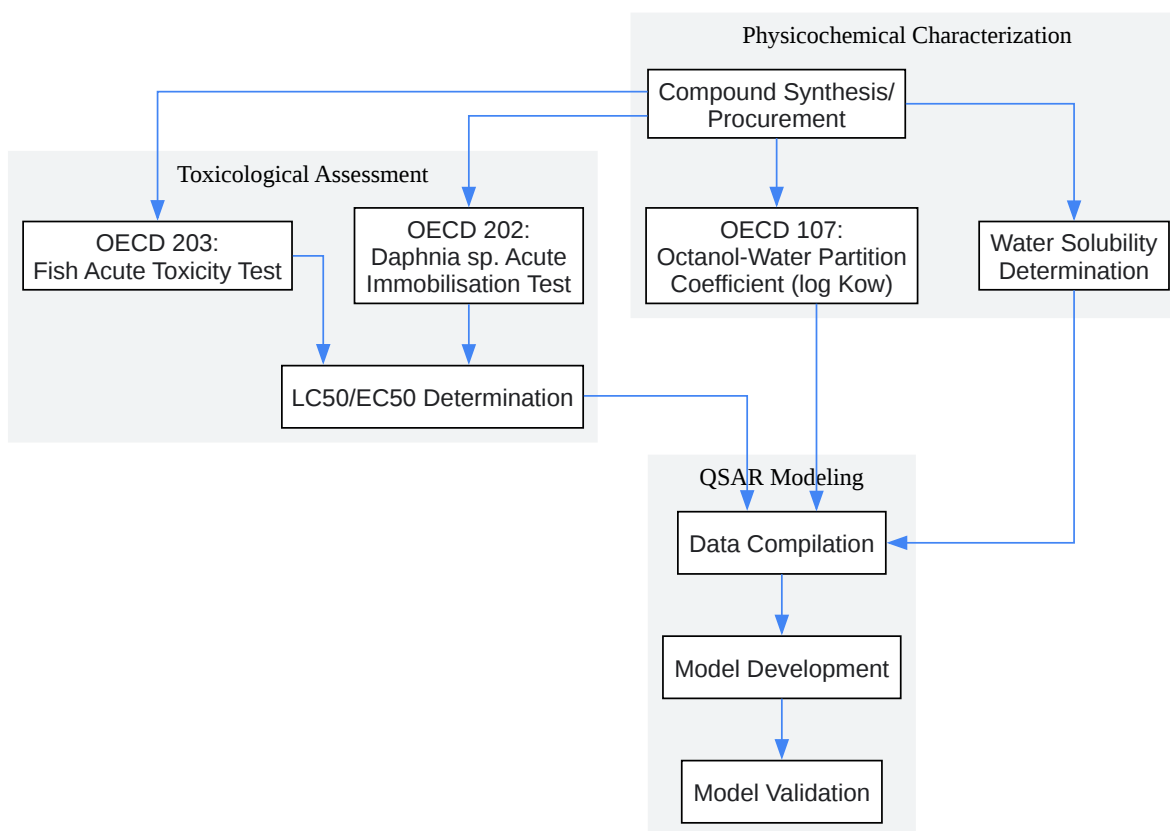
Methodology:

- **Preparation:** A solution of the test substance in either n-octanol or water is prepared.
- **Equilibration:** The solution is placed in a vessel with the other solvent (water or n-octanol, respectively) and shaken until equilibrium is reached.
- **Phase Separation:** The two phases are separated by centrifugation.
- **Concentration Measurement:** The concentration of the test substance in each phase is determined using a suitable analytical method (e.g., chromatography).
- **Calculation:** The K_{ow} is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm of this value is reported as $\log K_{ow}$.

Visualizations

Experimental Workflow for Aquatic Toxicity and Physicochemical Characterization

The following diagram illustrates the general workflow for obtaining the experimental data presented in this guide.

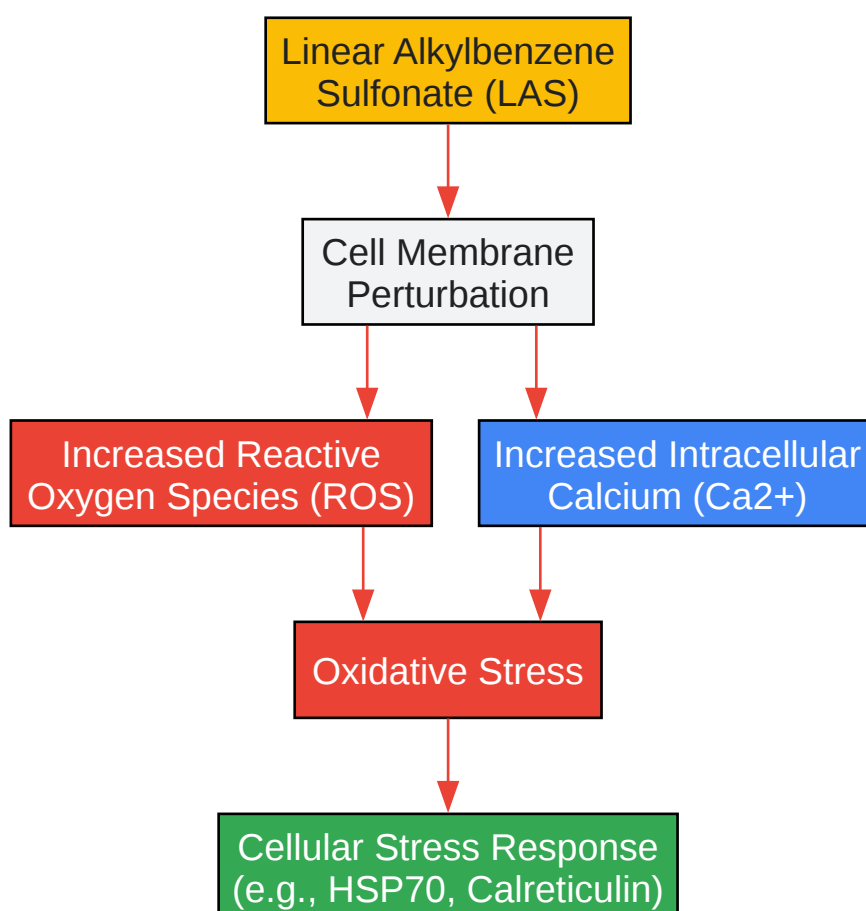


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Caption: Workflow for QSAR data generation.

Hypothesized Signaling Pathway for LAS-Induced Cellular Stress

While specific signaling pathways for long-chain alkylbenzenes are not extensively documented, studies on their sulfonated counterparts (LAS) suggest the induction of oxidative stress. The following diagram illustrates a hypothesized pathway leading to a cellular stress response.^{[1][2]}



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Caption: LAS-induced cellular stress pathway.

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References

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- 2. Effect of linear alkylbenzene sulfonate (LAS) on human intestinal Caco-2 cells at non cytotoxic concentrations - PMC [pmc.ncbi.nlm.nih.gov]
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